

# Proper Disposal Procedures: 2-(hydroxymethyl)-5-methoxybenzotrile

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## Compound of Interest

Compound Name: 2-(hydroxymethyl)-5-methoxybenzotrile

Cat. No.: B8708745

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## Executive Summary & Immediate Action

**2-(hydroxymethyl)-5-methoxybenzotrile** (CAS 210037-87-9) is a functionalized aromatic nitrile. For disposal purposes, it must be classified as a Hazardous Organic Solid.

**Core Directive:** Under no circumstances should this compound be disposed of via municipal drains or general trash. The presence of the nitrile group (-CN) necessitates incineration as the only acceptable final disposal method to prevent environmental cyanogen release.

**Immediate Waste Classification:**

- Waste Stream: Organic Hazardous Waste (Solid or Liquid).
- RCRA Status: Non-listed (unless characteristic); treat as Toxic/Reactive pending profile.
- Disposal Method: High-temperature incineration.

## Chemical Profile & Hazard Assessment

Understanding the molecular behavior of this compound is critical for safe handling. The molecule contains two key functional groups that dictate its reactivity and disposal: a nitrile group (potential for hydrolysis to acid/amide) and a hydroxymethyl group (polar reactivity).

Property	Specification
Chemical Name	2-(hydroxymethyl)-5-methoxybenzonitrile
CAS Number	210037-87-9
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>2</sub>
Molecular Weight	163.17 g/mol
Physical State	Solid (Powder)
Solubility	Soluble in DMSO, Methanol, Acetonitrile; Sparingly soluble in water.[1]
Primary Hazards (GHS)	Acute Toxicity (Oral/Dermal/Inhalation), Skin/Eye Irritation, STOT-SE (Respiratory).

## Pre-Disposal Protocol: Segregation & Packaging[2]

### A. Chemical Incompatibility (Segregation)

You must segregate this compound from the following classes to prevent uncontrolled reactions in the waste container:

- Strong Acids (e.g., HCl, H<sub>2</sub>SO<sub>4</sub>): Acidic conditions can catalyze the hydrolysis of the nitrile group to an amide or carboxylic acid, releasing heat.
- Strong Bases (e.g., NaOH): Basic conditions also drive hydrolysis and can cause runaway exothermic reactions.
- Strong Oxidizers (e.g., Permanganates, Peroxides): Risk of fire or explosion due to the oxidizable benzylic alcohol and methoxy groups.

### B. Packaging Requirements

- Solid Waste: Double-bag in heavy-duty polyethylene bags (minimum 4 mil) or place in a wide-mouth HDPE jar. Label as "Hazardous Waste - Solid Toxic."
- Liquid Waste (Rinsates): Collect in a chemically resistant HDPE or glass carboy. Do not use metal containers if acidic co-contaminants are present.

## Disposal Methodology

### Workflow 1: Solid Waste (Excess Reagent)

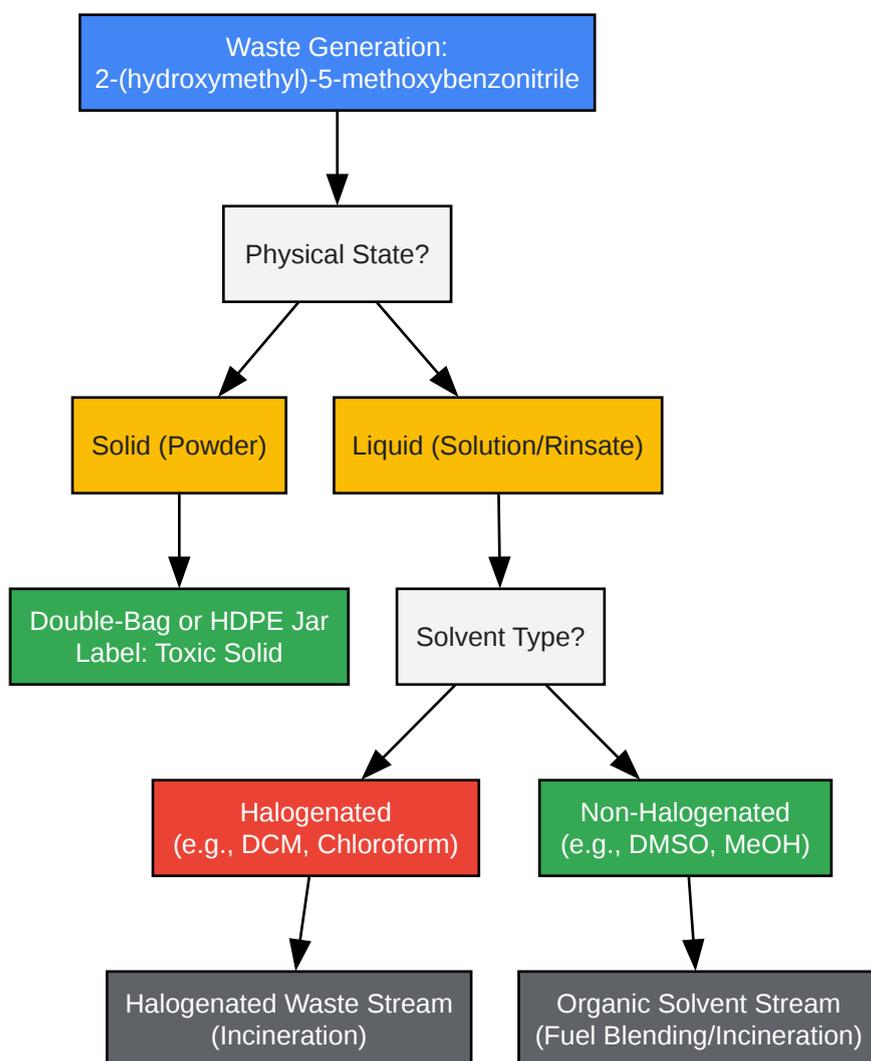
- Step 1: Transfer the solid substance into a dedicated hazardous waste container.
- Step 2: Ensure the container is labeled with the full chemical name (no abbreviations).
- Step 3: Tightly cap the container.
- Step 4: Move to the Satellite Accumulation Area (SAA).

### Workflow 2: Liquid Waste (Stock Solutions & Rinsates)

- Step 1: Dissolve residual solids in a compatible solvent. DMSO or Methanol are preferred due to high solubility.
- Step 2: Transfer the solution to the "Organic Solvents" waste carboy.
- Step 3: Triple-rinse the original vessel with the solvent, adding all rinsates to the waste carboy.
- Step 4: Deface the original container label and dispose of the empty container as "Chemically Contaminated Debris" or glass waste, depending on facility rules.

## Visualization: Waste Segregation Logic

The following diagram illustrates the decision logic for segregating this specific nitrile derivative.



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Caption: Decision matrix for segregating **2-(hydroxymethyl)-5-methoxybenzotrile** waste streams based on physical state and solvent compatibility.

## Emergency Spill Procedures

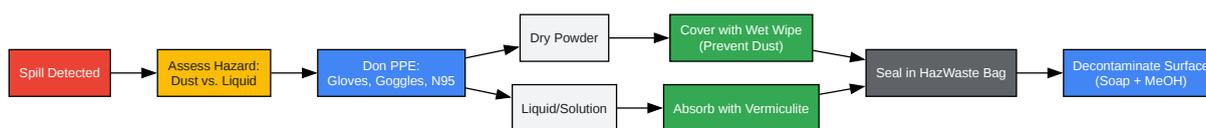
In the event of a spill, immediate containment is required to prevent respiratory exposure to dust or contact with skin.

## Spill Response Protocol

- Evacuate & Ventilate: Remove personnel from the immediate area. If powder is airborne, allow dust to settle.

- PPE Donning: Wear nitrile gloves (double-gloved recommended), safety goggles, and a lab coat. A N95 dust mask or half-face respirator is required if dust is visible.
- Containment:
  - Dry Spill: Do not sweep dry. Cover with a wet paper towel (dampened with water or methanol) to prevent dust generation, then scoop into a waste bag.
  - Wet Spill: Absorb with vermiculite, sand, or a commercial spill pad.
- Decontamination: Clean the surface with a soap/water solution followed by a methanol wipe to remove organic residues.

## Visualization: Spill Response Workflow



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Caption: Operational workflow for containing and cleaning spills of **2-(hydroxymethyl)-5-methoxybenzotrile**.

## Regulatory Compliance (RCRA)

While **2-(hydroxymethyl)-5-methoxybenzotrile** is not explicitly "P-listed" or "U-listed" by specific name in 40 CFR 261.33, it must be characterized by the generator.

- Characteristic of Reactivity (D003): Nitriles can liberate toxic gas (cyanide) when exposed to strong pH conditions. While this compound is relatively stable, conservative classification suggests treating it as a reactive or toxic hazard.
- Generator Status: Ensure your facility's hazardous waste profile lists "Organic Nitriles" to permit proper incineration.

- Disposal Code: If no specific code applies, use the state-specific code for "Non-RCRA Regulated Hazardous Waste" or characterize as D003 if reactivity is suspected in your specific mixture.

## References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 18779767, **2-(Hydroxymethyl)-5-methoxybenzotrile**. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. Retrieved from [[Link](#)]
- LibreTexts Chemistry (2025). Hydrolysis of Nitriles. Retrieved from [[Link](#)]

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## Sources

- 1. 2-(Hydroxymethyl)-5-methoxybenzotrile | C<sub>9</sub>H<sub>9</sub>NO<sub>2</sub> | CID 18779767 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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